

# Chemical Properties and Role of Echinenone

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Echinenone

CAS No.: 80348-65-8

Cat. No.: S564563

Get Quote

Echinenone ( $\beta,\beta$ -caroten-4-one) is a keto-carotenoid found prominently in cyanobacteria. Its structure includes a carbonyl group, influencing its polarity and antioxidant properties. In research, it is primarily valued as a **critical internal standard** for the high-performance liquid chromatography (HPLC) quantification of other carotenoids, especially  $\beta$ -carotene [1] [2].

## Recommended Storage Conditions

The following table summarizes the best-practice storage conditions for echinenone based on general carotenoid stability research and analytical protocols.

| Factor      | Recommended Condition       | Rationale & Supporting Evidence  |
|-------------|-----------------------------|--|
| Temperature | -20°C or -80°C              | Long-term frozen storage preserves stability. Carotenoids in serum remain stable for years at -70°C [3]. |
| Light       | Darkness                    | Protect from light, especially UV-Vis. Carotenoid degradation rate is higher under light [4].            |
| Atmosphere  | Inert Gas (N <sub>2</sub> ) | Headspace purging with nitrogen or argon after sealing limits oxidative degradation [5].                 |

| Factor         | Recommended Condition     | Rationale & Supporting Evidence   |
|----------------|---------------------------|---|
| Physical State | Dry or in Organic Solvent | Store as a dry film or dissolved in ethanol. A stock solution of 10 mg/mL in ethanol is typical [1] [2].                                  |
| Container      | Amber Glass Vials         | Amber glass vials are recommended to protect from light [1]. Sealed, airtight containers prevent solvent evaporation and oxygen exposure. |

## Stability and Degradation Kinetics

While data for pure echinenone is unavailable, studies on encapsulated carotenes ( $\alpha$ -carotene,  $\beta$ -carotene) provide insight into general degradation kinetics, which likely apply to echinenone.

The degradation of carotenes in encapsulates during storage follows **zero-order kinetics** (degradation rate is constant over time). The half-lives ( $t_{1/2}$ ) of carotenes are highly dependent on temperature [5]:

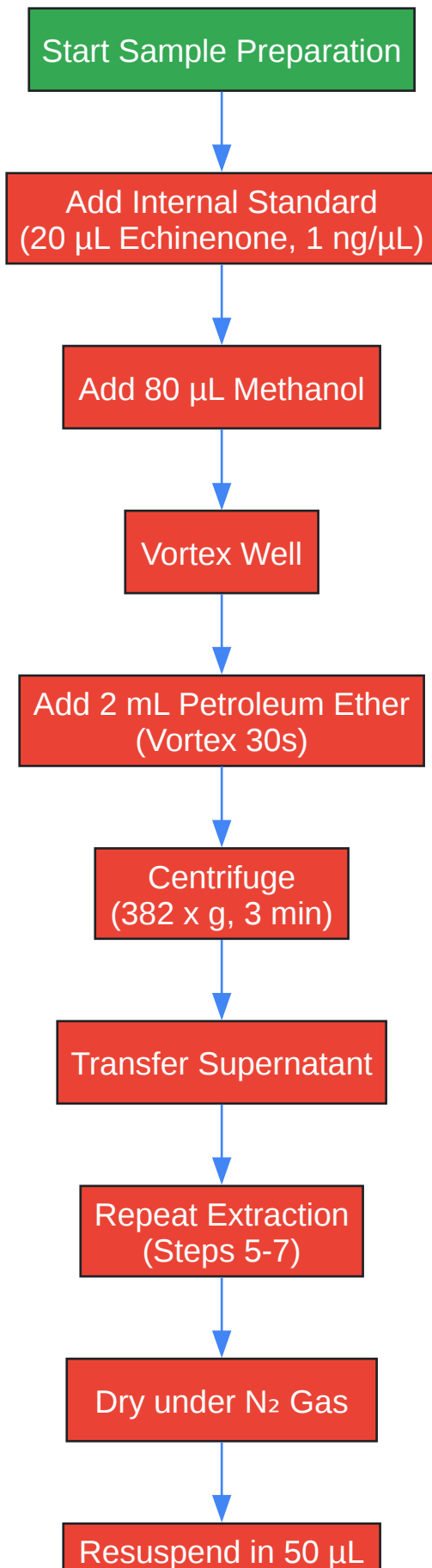
| Temperature | Half-Life ( $t_{1/2}$ ) |
|-------------|-------------------------|
| +4 °C       | >413 days (very stable) |
| +21 °C      | 8 - 12 months           |
| +30 °C      | 3 - 4 months            |
| +37 °C      | 1.5 - 2 months          |

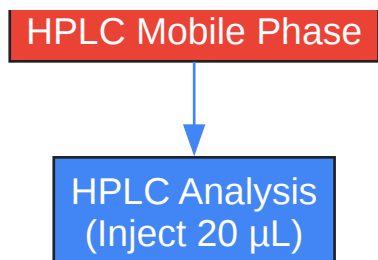
The **Activation Energy ( $E_a$ )** for carotene degradation in freeze-dried encapsulates is between **66.6 and 79.5 kJ/mol**, indicating a high sensitivity to thermal stress [5].

## Experimental Protocol for HPLC Analysis

This detailed protocol for extracting and quantifying  $\beta$ -carotene using echinenone as an internal standard can be adapted for analyzing echinenone itself [1].

## Workflow: Carotenoid Extraction and HPLC Analysis





[Click to download full resolution via product page](#)

## Materials

- **Carotenoid Standards:** Echinenone (CaroteNature, cat. # 0283),  $\beta$ -carotene (Sigma, cat. # C9750) [1] [2].
- **Solvents:** Ethanol, methanol (HPLC grade), petroleum ether, HPLC mobile phase (Acetonitrile 70% : Methylene Chloride 15% : Methanol 15%) [1].
- **Equipment:** HPLC system with UV-Vis/Photodiode Array Detector, reverse-phase C18 column, centrifuge, vortex mixer, nitrogen evaporator, amber glass vials [1].

## Internal Standard Calibration

- The amount of echinenone added should be within the expected concentration range of the target carotenoid in the sample. Using too much can dwarf the peak of interest [1].
- Prepare a standard curve with mass ratios of Echinenone: $\beta$ -carotene from 1:0.01 to 1:50. Plot the mass ratio against the peak area ratio to generate the calibration curve [1].

## Key Considerations for Researchers

- **Handling:** Perform extractions under dim or red light to prevent photo-degradation [6].
- **Solvent Preparation:** Use HPLC-grade solvents to avoid impurities that catalyze degradation.
- **Freshness:** For quantitative work, standard solutions should be prepared fresh regularly, and their concentration should be verified spectrophotometrically using published extinction coefficients [1].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Echinenone - an overview | ScienceDirect Topics [sciencedirect.com]
2. Echinenone - an overview [sciencedirect.com]
3. The stability of retinol,  $\alpha$ -tocopherol, trans-lycopene, and ... [sciencedirect.com]
4. Thermal and ultraviolet–visible light stability kinetics of co- ... [sciencedirect.com]
5. Kinetics of Carotenoids Degradation during the Storage ... [pmc.ncbi.nlm.nih.gov]
6. Carotenoid stability and aroma retention during the post- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Properties and Role of Echinenone]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b564563#echinone-storage-conditions-and-stability>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)